

Synonyms and alternative names for CFC-112

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Compound of Interest

Compound Name: *1,1,2,2-Tetrachloro-1,2-difluoroethane*

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CFC-112: A Comprehensive Technical Guide

This technical guide provides a detailed overview of CFC-112, also known as tetrachlorodifluoroethane, and its primary isomer, CFC-112a. It is intended for researchers, scientists, and professionals in drug development and environmental sciences who require in-depth information on its properties, analysis, and environmental impact.

Synonyms and Alternative Names

CFC-112 is a common name for tetrachlorodifluoroethane, which exists as two isomers:

1,1,2,2-tetrachloro-1,2-difluoroethane (CFC-112) and **1,1,1,2-tetrachloro-2,2-difluoroethane** (CFC-112a).^{[1][2]} A comprehensive list of synonyms and identifiers is provided in the tables below.

Table 1: Synonyms and Identifiers for CFC-112

Identifier Type	Value
IUPAC Name	1,1,2,2-tetrachloro-1,2-difluoroethane[3][4]
Common Name	CFC-112[3][5][6]
CAS Number	76-12-0[3][4][5]
Alternative Names	Freon 112[3], R-112[3], Halocarbon 112[5], Refrigerant 112[5], sym-Tetrachlorodifluoroethane[3][4], 1,2-Difluorotetrachloroethane[3][4]
Formula	$\text{CCl}_2\text{FCCl}_2\text{F}$ [3]

Table 2: Synonyms and Identifiers for CFC-112a

Identifier Type	Value
IUPAC Name	1,1,1,2-tetrachloro-2,2-difluoroethane[2][6]
Common Name	CFC-112a[2][6]
CAS Number	76-11-9[2][6]
Alternative Names	Freon 112a[2][6], R-112a[2][6], Halocarbon 112a[7], Refrigerant 112a[7], Asymmetrical tetrachlorodifluoroethane
Formula	$\text{CCl}_3\text{CClF}_2$ [2]

Quantitative Data

The physicochemical and environmental properties of CFC-112 and CFC-112a are summarized below. These substances are recognized as potent ozone-depleting substances and greenhouse gases.[8]

Table 3: Physicochemical Properties

Property	CFC-112 (1,1,2,2-tetrachloro-1,2-difluoroethane)	CFC-112a (1,1,1,2-tetrachloro-2,2-difluoroethane)
Molecular Weight	203.8 g/mol [3]	203.8 g/mol [1]
Melting Point	23.8 °C[3][9]	25 °C[2][6]
Boiling Point	92.8 °C[3][9]	91.5 °C[1][2][6]
Density	1.634 g/mL[3][9]	1.65 g/mL[2][6]
Water Solubility	0.012 g/100mL (120 mg/L) at 25 °C[3]	0.01%[5]
Appearance	Clear liquid or white solid[3][9]	Colorless solid[1][5]

Table 4: Environmental Data

Property	CFC-112	CFC-112a
Atmospheric Lifetime	63.6 years[10][11]	51.5 years[10][11]
Ozone Depletion Potential (ODP)	0.98[10][11]	0.86[10][11]
Global Warming Potential (GWP, 100-year)	4260[10][11]	3330[10][11]

Experimental Protocols

Synthesis of CFC-112 and CFC-112a

A common method for the synthesis of tetrachlorodifluoroethanes involves the reaction of hexachloroethane or tetrachloroethylene with hydrogen fluoride.[9]

- Reaction: The reaction is typically carried out at high temperatures (e.g., 400°C) in the presence of a catalyst.[9]

- **Catalyst:** An aluminum fluoride catalyst, sometimes with the addition of other metals like iron, nickel, and chromium, is used to promote the fluorination reaction.^[9] The composition of the catalyst can influence the ratio of the isomers produced.^[9]
- **Isomer Separation:** The synthesis often results in a mixture of CFC-112 and CFC-112a, which can be difficult to separate due to their similar boiling points.^[6]

Analytical Method for the Detection of CFC-112

The standard method for the analysis of CFC-112 in environmental samples is gas chromatography with electron capture detection (GC-ECD).^{[12][13][14]}

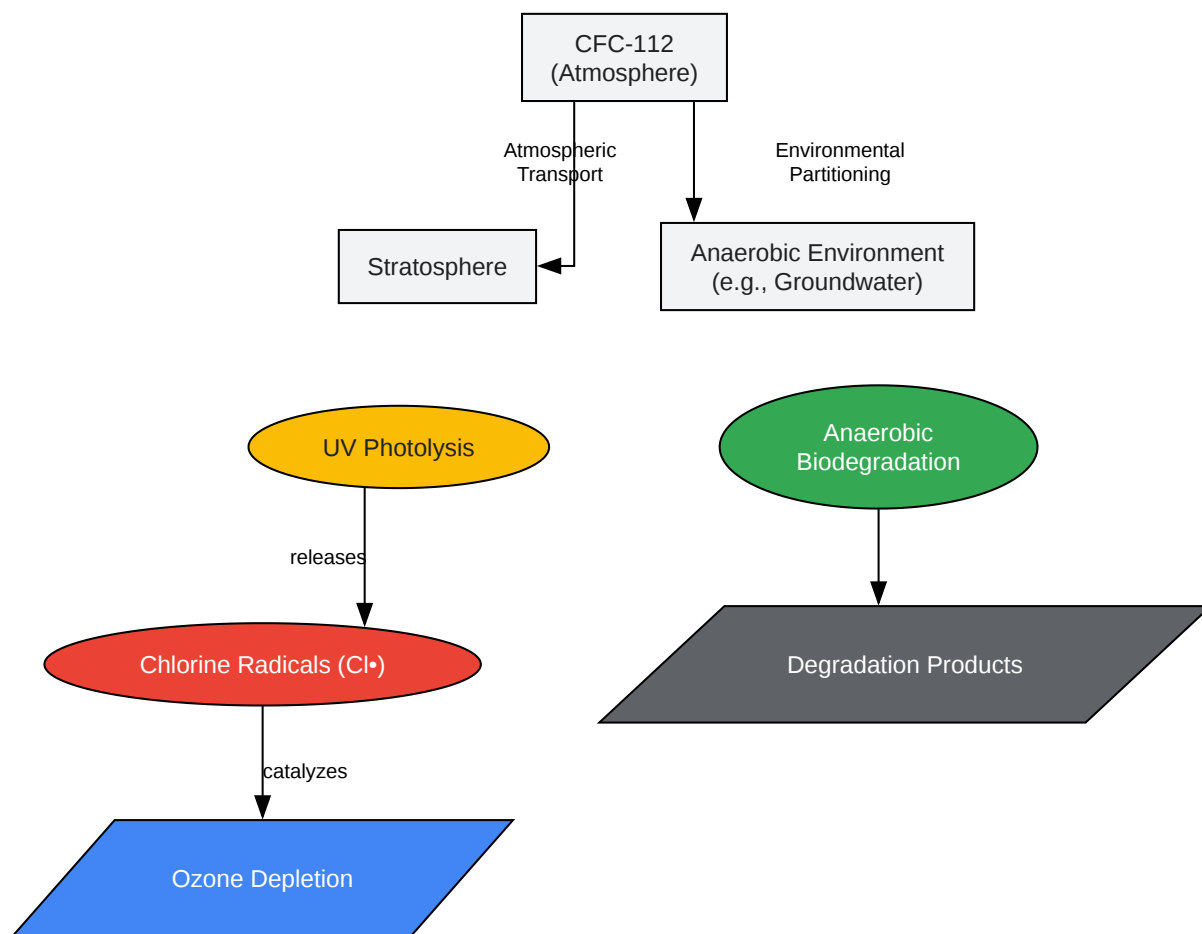
- **Sample Preparation (Purge-and-Trap):** For aqueous samples, a purge-and-trap system is commonly employed.^{[12][13][14]}
 - An inert gas (e.g., ultra-pure nitrogen) is bubbled through the water sample.^[13]
 - The volatile CFCs are purged from the sample and carried in the gas stream.
 - The CFCs are then trapped on a sorbent material at low temperatures (cryogenically trapped).^[13]
 - The trap is subsequently heated, releasing the CFCs into the gas chromatograph.^[13]
- **Gas Chromatography (GC):**
 - **Column:** A capillary column suitable for the separation of volatile halogenated compounds is used. A pre-column may be used to separate the target CFCs from other compounds.^[12]
 - **Carrier Gas:** An inert gas like nitrogen or helium is used as the carrier gas.
 - **Oven Temperature Program:** The temperature of the GC oven is programmed to ramp up to ensure the separation of different compounds based on their boiling points and interactions with the column's stationary phase.
- **Detection (Electron Capture Detector - ECD):**

- The ECD is highly sensitive to halogenated compounds, making it ideal for detecting CFCs at trace levels.[\[12\]](#)[\[13\]](#)
- Quantification: The concentration of CFC-112 is determined by comparing the peak area from the sample chromatogram to a calibration curve generated from standards of known concentrations.

Diagrams

Environmental Fate of CFC-112

The primary degradation pathway for CFC-112 in the environment is photolysis by ultraviolet (UV) radiation in the stratosphere.[\[10\]](#)[\[11\]](#) Under anaerobic conditions, such as in some groundwater environments, it can also undergo biodegradation.[\[15\]](#)[\[16\]](#)

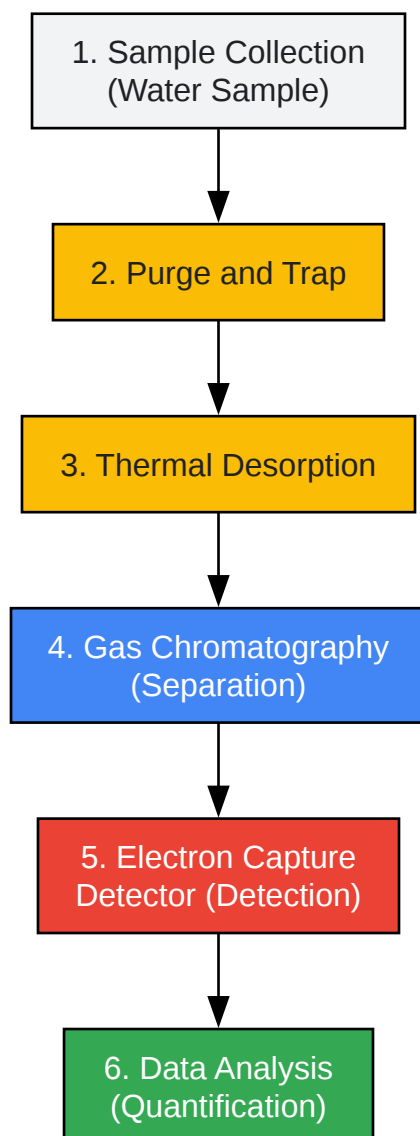


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Caption: Environmental fate of CFC-112 in the atmosphere and anaerobic environments.

Experimental Workflow for CFC-112 Analysis

The following diagram illustrates a typical workflow for the analysis of CFC-112 in an environmental water sample using the purge-and-trap GC-ECD method.



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Caption: Workflow for the analysis of CFC-112 in water samples.

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